

Budiodarone Tartrate Solubility: A Technical Support Resource

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Compound of Interest

Compound Name: *Budiodarone Tartrate*

Cat. No.: *B1668028*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the solubility of **Budiodarone Tartrate** in aqueous buffers.

Frequently Asked Questions (FAQs)

Q1: What is the expected aqueous solubility of **Budiodarone Tartrate**?

A1: **Budiodarone Tartrate** is a poorly water-soluble compound.^[1] The predicted aqueous solubility of the free base is extremely low, at approximately 0.00553 mg/mL. The tartrate salt form exhibits improved but still limited aqueous solubility. While one source indicates a measured aqueous solubility of about 7 mg/mL at room temperature for the tartrate salt, it's crucial to recognize that this can be highly dependent on the experimental conditions.

Q2: In which organic solvents can I dissolve **Budiodarone Tartrate**?

A2: **Budiodarone Tartrate** shows good solubility in several organic solvents. Dimethyl sulfoxide (DMSO) is commonly used, with a solubility of up to 100 mg/mL.^{[2][3]} Other solvents can also be used, although the solubility is lower. For detailed solubility data in various solvents, please refer to Table 1.

Q3: Why does my **Budiodarone Tartrate** precipitate when I dilute my DMSO stock solution in an aqueous buffer like PBS?

A3: This is a common issue for lipophilic compounds like **Budiodarone Tartrate**. Precipitation occurs because the compound is poorly soluble in the aqueous environment of the buffer. When the DMSO stock is diluted, the solvent environment changes from being predominantly organic to aqueous, causing the compound to fall out of solution. The presence of salts in buffers like PBS can further decrease solubility, a phenomenon known as "salting out."

Q4: How does pH affect the solubility of **Budiodarone Tartrate**?

A4: As a weakly basic compound, the solubility of **Budiodarone Tartrate** is expected to be pH-dependent. At lower (acidic) pH values, the molecule is more likely to be protonated, which generally increases its solubility in aqueous solutions. Conversely, at higher (alkaline) pH values, the compound is likely to be in its less soluble, non-ionized form. Therefore, you may observe better solubility in acidic buffers compared to neutral or alkaline buffers. However, specific quantitative data on the pH-solubility profile is not readily available in the public domain.

Q5: How does temperature influence the solubility of **Budiodarone Tartrate**?

A5: For most solid compounds, solubility in a liquid solvent increases with temperature. While specific data for **Budiodarone Tartrate** is not available, it is reasonable to assume that gentle warming may aid in its dissolution. However, prolonged exposure to high temperatures should be avoided to prevent potential degradation of the compound.

Q6: What is the recommended storage condition for **Budiodarone Tartrate** solutions?

A6: For long-term storage, it is recommended to store stock solutions of **Budiodarone Tartrate** at -20°C or -80°C.[3][4] Vials should be sealed tightly to prevent solvent evaporation and moisture absorption.[3][4] Repeated freeze-thaw cycles should be avoided by aliquoting the stock solution into smaller, single-use volumes.[3]

Data Presentation

Table 1: Solubility of **Budiodarone Tartrate** in Various Solvents

Solvent	Solubility	Notes
Water (Predicted, Free Base)	~ 0.00553 mg/mL	Computationally predicted value.[1]
Water (Experimental, Tartrate Salt)	~ 7 mg/mL	Measured at room temperature.
Dimethyl sulfoxide (DMSO)	up to 100 mg/mL	Sonication may be required.[2][3]
Ethanol	~ 3 mg/mL	Limited solubility.
Dimethylformamide (DMF)	~ 12 mg/mL	Moderate solubility.

Troubleshooting Guides

Issue 1: Precipitation upon dilution of DMSO stock in aqueous buffer.

Symptoms:

- The solution becomes cloudy or hazy.
- Visible solid particles or crystals form.
- A film or precipitate is observed at the bottom or on the walls of the container.

Possible Causes:

- The aqueous solubility of **Budiodarone Tartrate** has been exceeded.
- The final concentration of DMSO in the aqueous solution is too low to maintain solubility.
- The presence of salts in the buffer is causing the compound to "salt out."
- The temperature of the aqueous buffer is too low.

Solutions:

- Decrease the final concentration: The most straightforward solution is to lower the final concentration of **Budiodarone Tartrate** in your experiment.
- Increase the final DMSO concentration: While high concentrations of DMSO can be toxic to cells, a final concentration of up to 0.5% is generally well-tolerated by most cell lines.^[5] Ensure your experimental controls include the same final DMSO concentration.
- Use a co-solvent or solubilizing agent: For in vivo or certain in vitro applications, co-solvents like PEG300 and surfactants like Tween-80 can be used in the formulation to improve solubility.^[3]
- Stepwise dilution: Instead of adding the DMSO stock directly to the full volume of aqueous buffer, try a stepwise dilution. First, dilute the DMSO stock with a small volume of a non-ionic solution like a dextrose or sucrose solution before further dilution in the final buffer.
- Gentle warming and sonication: Briefly warming the aqueous buffer to 37°C and sonicating the solution during and after the addition of the DMSO stock can help to dissolve the compound and prevent immediate precipitation. However, be cautious about the thermal stability of the compound.

Caption: Troubleshooting workflow for **Budiodarone Tartrate** precipitation.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Budiodarone Tartrate** Stock Solution in DMSO

Materials:

- **Budiodarone Tartrate** powder (M.W. 853.44 g/mol)^[6]
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Vortex mixer

- Sonicator (optional)

Methodology:

- Tare a sterile microcentrifuge tube on a calibrated balance.
- Carefully weigh out the desired amount of **Budiodarone Tartrate** powder (e.g., 8.53 mg for a 1 mL stock solution).
- Add the appropriate volume of anhydrous DMSO to achieve a 10 mM concentration (e.g., 1 mL for 8.53 mg).
- Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
- If dissolution is slow, sonicate the tube in a water bath for 5-10 minutes.
- Visually inspect the solution to ensure there are no undissolved particles.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C in tightly sealed tubes.

Protocol 2: Preparation of a Working Solution for a Cell-Based Assay

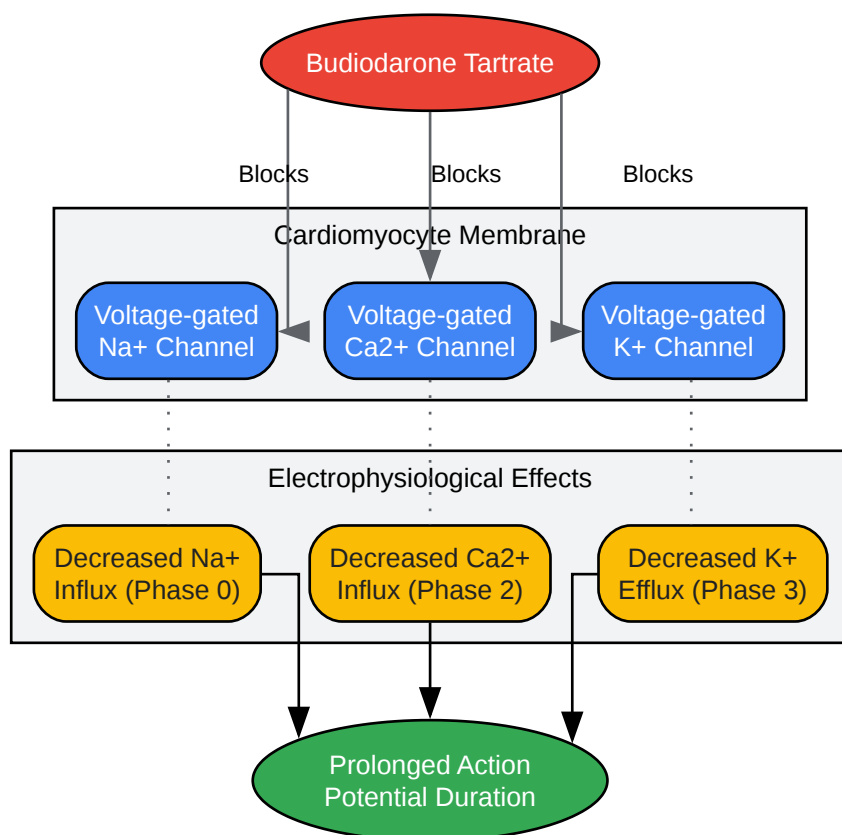
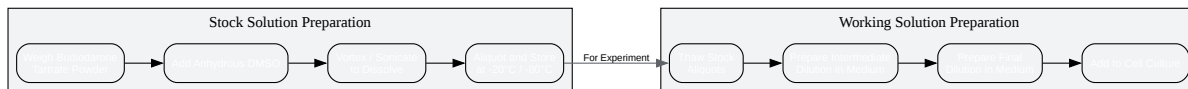
Materials:

- 10 mM **Budiodarone Tartrate** stock solution in DMSO
- Pre-warmed (37°C) cell culture medium
- Sterile polypropylene tubes

Methodology:

- Thaw an aliquot of the 10 mM **Budiodarone Tartrate** stock solution at room temperature.

- Perform a serial dilution of the stock solution in pre-warmed cell culture medium to achieve the desired final concentrations. It is recommended to perform intermediate dilution steps to minimize the risk of precipitation.
- For example, to prepare a 10 μ M working solution from a 10 mM stock (a 1:1000 dilution):
 - First, prepare a 1 mM intermediate solution by adding 10 μ L of the 10 mM stock to 90 μ L of pre-warmed medium. Vortex gently.
 - Then, prepare the final 10 μ M working solution by adding 10 μ L of the 1 mM intermediate solution to 990 μ L of pre-warmed medium.
- Immediately before adding to the cells, gently vortex the final working solution.
- Ensure the final concentration of DMSO in the cell culture wells is below 0.5% to avoid cytotoxicity. Remember to include a vehicle control (medium with the same final DMSO concentration) in your experiment.



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